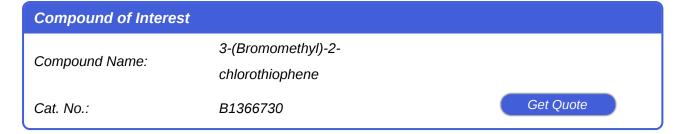


## 3-(bromomethyl)-2-chlorothiophene molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



# Technical Data for 3-(bromomethyl)-2-chlorothiophene

This guide provides the essential physicochemical properties of **3-(bromomethyl)-2-chlorothiophene**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

### **Physicochemical Properties**

The molecular formula and weight of **3-(bromomethyl)-2-chlorothiophene** are summarized below. This data is crucial for stoichiometric calculations in synthesis and for analytical characterization.

Parameter	Value	Reference
Molecular Formula	C₅H4BrClS	[1][2][3]
Molecular Weight	211.51 g/mol	[1][2]

Note on Further Information: As a language model, I am unable to provide detailed experimental protocols or generate diagrams for signaling pathways and experimental



workflows. For such specific requirements, consulting peer-reviewed scientific literature and experimental databases is recommended.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. 3-(Bromomethyl)-2-chlorothiophene | C5H4BrCIS | CID 10932747 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(Bromomethyl)-2-chlorothiophene [myskinrecipes.com]
- 3. keyorganics.net [keyorganics.net]
- To cite this document: BenchChem. [3-(bromomethyl)-2-chlorothiophene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1366730#3-bromomethyl-2-chlorothiophenemolecular-weight-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com